

Chlorohydroquinone CAS number and molecular formula

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Compound of Interest

Compound Name: Chlorohydroquinone

Cat. No.: B041787

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An in-depth technical guide on **Chlorohydroquinone**, prepared for researchers, scientists, and drug development professionals.

Core Chemical Information

Chlorohydroquinone, a chlorinated hydroxyphenol, is a significant compound in various chemical syntheses.^[1] Its fundamental properties are essential for its application in research and development.

Chemical Identifiers

Identifier	Value
CAS Number	615-67-8 ^{[1][2][3][4][5][6][7]}
Molecular Formula	C ₆ H ₅ ClO ₂ ^{[1][2][3][4][5][6]}

| Alternate Names | 1-Chloro-2,5-dihydroxybenzene, CHQ^[1] |

Physicochemical Properties

Property	Value
Molecular Weight	144.56 g/mol [1] [2] [3] [4]
Melting Point	100-104 °C [2] [7]
Boiling Point	263 °C [2] [7]
Appearance	Light brown to gray fine crystalline powder [2] [5]

| Solubility | Soluble in water. Slightly soluble in DMSO and Methanol.[\[2\]](#) |

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **chlorohydroquinone** are not readily available in the public domain. However, it is known to be an intermediate in the synthesis of other compounds, such as chloro-p-benzoquinone, which can be prepared by the acid dichromate oxidation of **chlorohydroquinone**.[\[4\]](#)

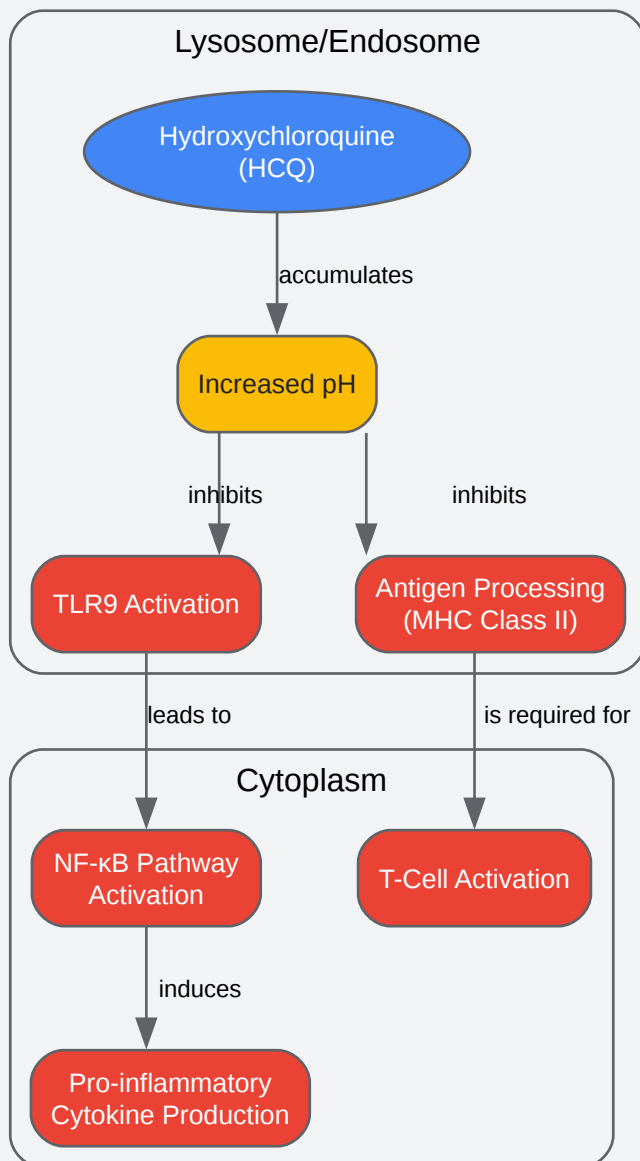
Biological Activity and Signaling Pathways

Currently, there is a significant lack of publicly available information regarding the specific biological activity, mechanisms of action, and involvement in signaling pathways of **chlorohydroquinone** itself.

While extensive research exists for related compounds like chloroquine and hydroxychloroquine, particularly concerning their effects on pathways such as NF-κB and Toll-like receptor (TLR) signaling, this information cannot be directly extrapolated to **chlorohydroquinone** due to structural differences.[\[8\]](#)[\[9\]](#)[\[10\]](#) For instance, chloroquine and hydroxychloroquine are known to inhibit autophagy and modulate immune responses, but similar studies on **chlorohydroquinone** have not been identified.[\[8\]](#)[\[9\]](#)

The following diagram illustrates a known signaling pathway affected by the related compound, hydroxychloroquine, for contextual understanding. It is crucial to note that this pathway is not confirmed for **chlorohydroquinone**.

Conceptual Signaling Pathway Influenced by Hydroxychloroquine

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Caption: Conceptual diagram of Hydroxychloroquine's mechanism.

Toxicology and Safety

Detailed toxicological studies specifically for **chlorohydroquinone** are not widely available. For related compounds like hydroxychloroquine, known toxicities include retinopathy, cardiotoxicity, and gastrointestinal side effects.[11][12] Given the structural differences, the toxicological profile of **chlorohydroquinone** may vary significantly.

Analytical Methods

While various analytical methods, such as High-Performance Liquid Chromatography (HPLC), are established for the determination of chloroquine and hydroxychloroquine in biological and pharmaceutical samples, specific, validated methods for the analysis of **chlorohydroquinone** are not prominently documented in the reviewed literature.[13]

Conclusion

This technical guide provides the fundamental chemical and physical data for **chlorohydroquinone**. However, there is a notable gap in the publicly accessible scientific literature regarding its detailed experimental protocols, biological activity, and toxicological profile. Further research is necessary to elucidate these aspects to support its potential applications in research and drug development. Researchers are advised to exercise caution and conduct thorough independent evaluations when working with this compound.

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